

# An In-depth Technical Guide to the Safe Handling of Dichlorophenylborane

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## Compound of Interest

Compound Name: *Dichlorophenylborane*

Cat. No.: *B1345638*

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## Introduction

**Dichlorophenylborane** ( $C_6H_5BCl_2$ ) is a versatile and highly reactive organoboron compound frequently employed as a catalyst and intermediate in organic synthesis. Its utility, however, is matched by its significant hazardous properties, including high flammability, corrosivity, and reactivity with water. This guide provides a comprehensive overview of the safety and handling precautions necessary for the safe use of **Dichlorophenylborane** in a laboratory setting. Adherence to these guidelines is critical to mitigate risks and ensure the well-being of laboratory personnel.

## Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **Dichlorophenylborane** is fundamental to its safe handling. Key properties are summarized in the table below.

Property	Value	References
CAS Number	873-51-8	[1][2]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BCl <sub>2</sub>	[3][4]
Molecular Weight	158.82 g/mol	[3][4]
Appearance	Colorless to light yellow or dark brown clear liquid	[1][5][6]
Melting Point	7 °C (44.6 °F)	[1][5][7]
Boiling Point	175 °C (347 °F) at 760 mmHg; 66 °C (151 °F) at 11 mmHg	[1][2]
Flash Point	-14 °C (6.8 °F) to -5 °F	[1][5]
Density	1.220 - 1.224 g/mL at 25 °C	[1][2]
Vapor Density	5.48 (Air = 1.0)	[1][3]
Solubility	Reacts violently with water	[1]
Sensitivity	Moisture sensitive	[3][5]

## Hazard Identification and Classification

**Dichlorophenylborane** is classified as a hazardous substance with multiple risk factors. The Globally Harmonized System (GHS) classifications are summarized below.

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Corrosive to Metals	1	H290: May be corrosive to metals

Sources:[6][8][9][10]

Signal Word: Danger[6][8]

## Toxicological Information

A critical aspect of the risk assessment for any chemical is its toxicological profile. However, for **Dichlorophenylborane**, comprehensive quantitative toxicological data is largely unavailable.

Toxicological Endpoint	Data	References
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	[1][3][5][8][11]
LD50/LC50	Not available	[12]
Skin Corrosion/Irritation	Causes severe skin burns	[6][8]
Serious Eye Damage/Irritation	Causes serious eye damage	[6][8]
Respiratory or Skin Sensitization	No data available	[5][8]
Germ Cell Mutagenicity	No data available	[5][8]
Carcinogenicity	No ingredient of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC.	[8]
Reproductive Toxicity	No data available	[5][8]
Specific Target Organ Toxicity (Single and Repeated Exposure)	No data available	[5][8]
Aspiration Hazard	No data available	[5][8]

Note: The absence of comprehensive toxicological data does not imply that the substance is safe. On the contrary, it necessitates handling with the utmost caution, assuming a high degree of toxicity. The material is known to be extremely destructive to the tissues of the mucous membranes, upper respiratory tract, eyes, and skin.[8]

## Occupational Exposure Limits

There are no established specific occupational exposure limits (e.g., PEL, TLV) for **Dichlorophenylborane**.<sup>[1]</sup> In the absence of such limits, exposure should be minimized to the

lowest achievable level through the use of engineering controls and personal protective equipment.

## Safe Handling and Storage

Due to its reactive and hazardous nature, strict protocols must be followed when handling and storing **Dichlorophenylborane**.

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Dichlorophenylborane**:

PPE Type	Specification
Eye/Face Protection	Tightly fitting safety goggles and a face shield (8-inch minimum).
Hand Protection	Chemically resistant gloves (e.g., nitrile or neoprene). Gloves must be inspected prior to use and disposed of after contamination.
Body Protection	Flame-retardant lab coat and, for larger quantities, a chemical-resistant apron.
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If the concentration of vapors may exceed the capacity of the fume hood, a full-face respirator with appropriate cartridges (e.g., type ABEK) or a supplied-air respirator should be used.

Sources:[\[2\]](#)[\[6\]](#)[\[13\]](#)

## Engineering Controls

- Fume Hood: All work with **Dichlorophenylborane** must be performed in a well-ventilated and certified chemical fume hood.

- Inert Atmosphere: As **Dichlorophenylborane** is moisture-sensitive, it should be handled under an inert atmosphere (e.g., nitrogen or argon).<sup>[1][14]</sup> This can be achieved using a glovebox or Schlenk line techniques.<sup>[14][15]</sup>
- Grounding: To prevent static discharge, which can ignite the flammable vapors, all containers and equipment must be properly grounded and bonded.<sup>[1]</sup>
- Safety Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.<sup>[1]</sup>

## Storage

- Container: Store in the original, tightly sealed container in a dry, cool, and well-ventilated area.<sup>[5][9]</sup> The container should be stored in a corrosive-resistant receptacle.<sup>[9]</sup>
- Incompatibilities: Store away from water, strong oxidizing agents, and sources of heat, sparks, or open flames.<sup>[1][3]</sup>
- Segregation: Store in a designated area for flammable and corrosive liquids.

## Experimental Protocols

The following protocols are provided as general guidelines. Researchers should always perform a thorough risk assessment and consult relevant literature for their specific application.

## General Handling of Air- and Moisture-Sensitive Reagents

Given that **Dichlorophenylborane** is highly sensitive to air and moisture, the following general procedures for handling such reagents should be strictly followed:

- Glassware: All glassware must be thoroughly dried in an oven (e.g., at 120°C overnight) and cooled under a stream of dry inert gas or in a desiccator before use.<sup>[14]</sup>
- Syringe and Cannula Techniques: Use dry, inert gas-flushed syringes and cannulae for transferring the liquid reagent.<sup>[16]</sup> The reagent bottle should be maintained under a positive pressure of inert gas during transfer.<sup>[16]</sup>

- Inert Atmosphere: The reaction vessel must be purged with an inert gas (e.g., by three vacuum/inert gas cycles) before introducing the reagent.<sup>[15]</sup>

## Illustrative Experimental Protocol: Suzuki-Miyaura Coupling

**Dichlorophenylborane** can be converted in situ to the corresponding boronic acid or its esters for use in cross-coupling reactions. The following is a generalized procedure for a Suzuki-Miyaura coupling reaction.

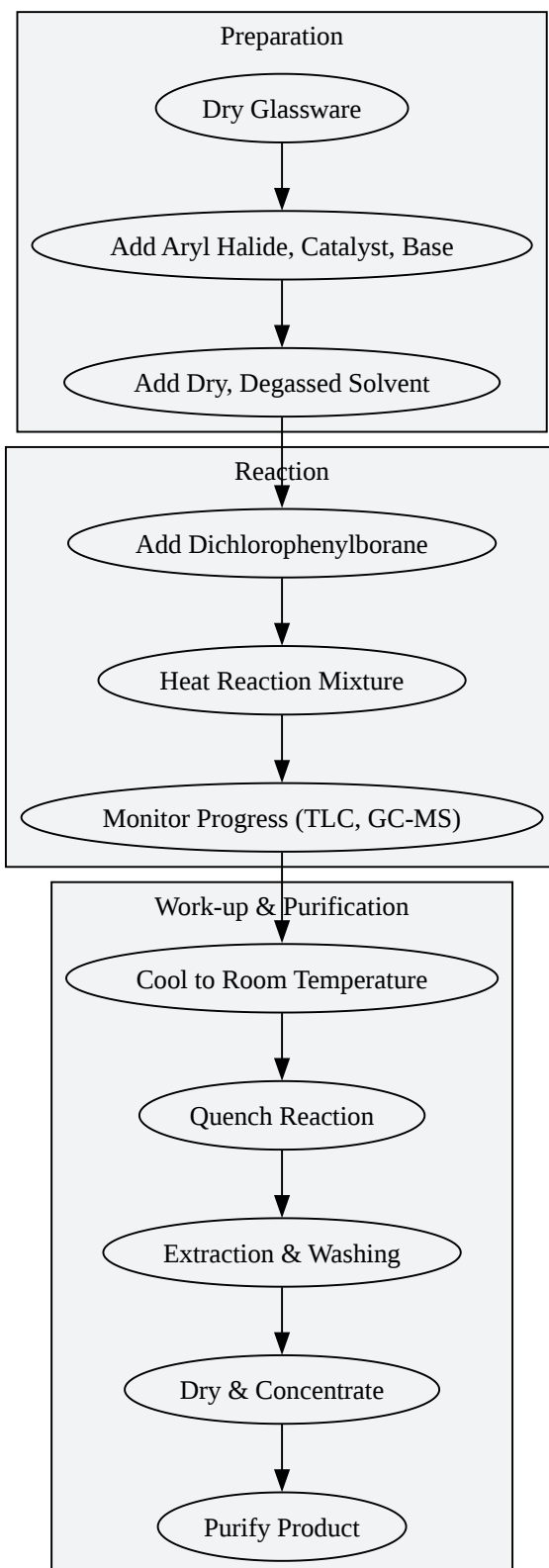
### Reaction Setup:

- To an oven-dried Schlenk flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere (argon or nitrogen), add the aryl halide (1.0 equiv), a palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ , 2-5 mol%), and a suitable base (e.g.,  $\text{K}_2\text{CO}_3$ ,  $\text{Cs}_2\text{CO}_3$ , or  $\text{K}_3\text{PO}_4$ , 2-3 equiv).
- Add a dry, degassed solvent (e.g., toluene, dioxane, or THF).
- Carefully add **Dichlorophenylborane** (1.1-1.5 equiv) to the reaction mixture at room temperature using a dry, gas-tight syringe. The in situ hydrolysis with the water from the base or added water will form the active boronic acid species.
- Heat the reaction mixture to the appropriate temperature (typically 80-110 °C) and monitor the reaction progress by a suitable analytical technique (e.g., TLC, GC-MS, or LC-MS).

### Work-up:

- Once the reaction is complete, cool the mixture to room temperature.
- Proceed with the quenching protocol as described in Section 8.1.
- After quenching, dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purify the crude product by an appropriate method, such as flash column chromatography.



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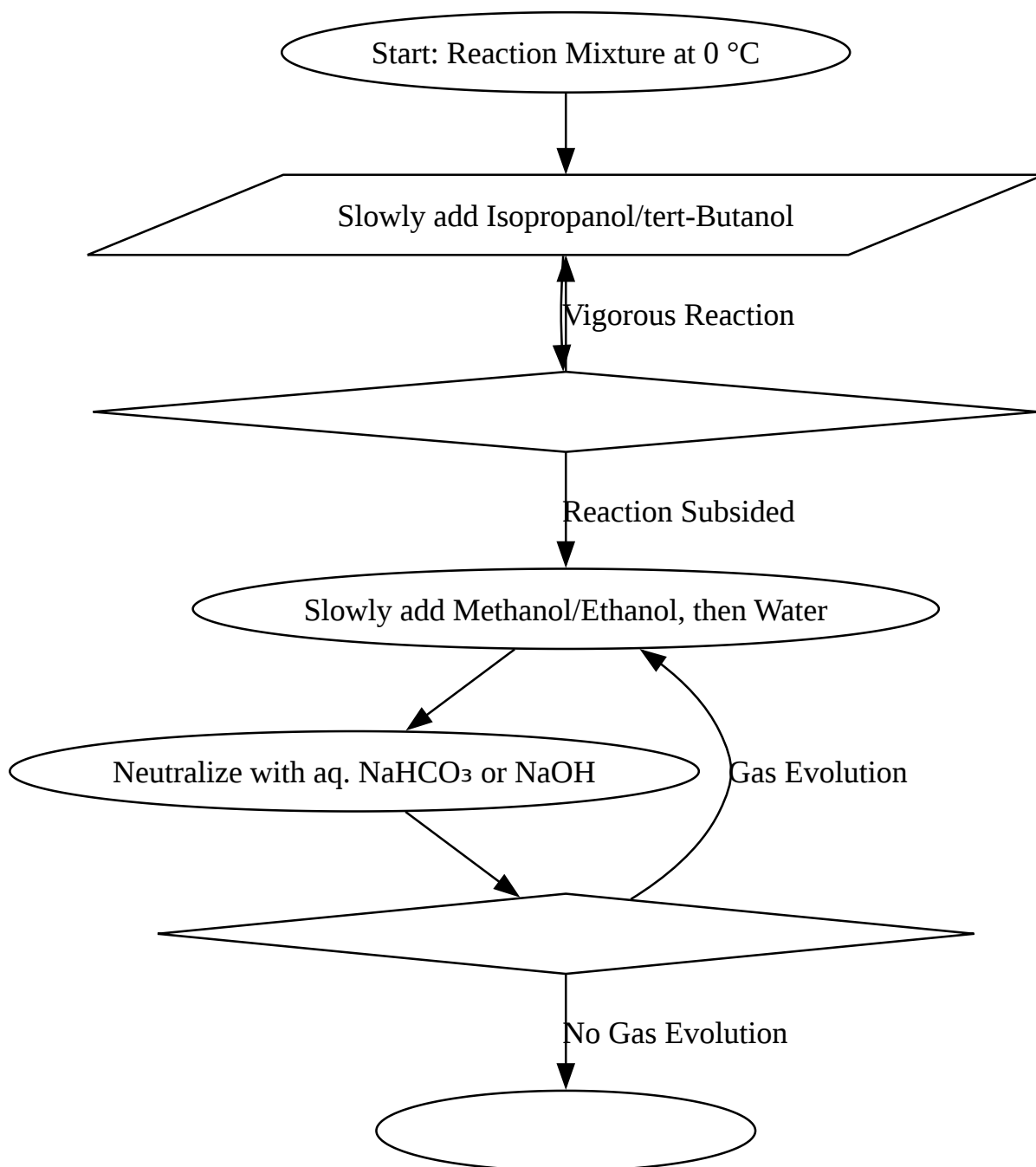
## Quenching and Disposal

Proper quenching of unreacted **Dichlorophenylborane** and the safe disposal of all associated waste are critical safety considerations.

### Detailed Quenching Protocol

Unreacted **Dichlorophenylborane** and other reactive boron species must be safely quenched before work-up and disposal. The following is a recommended step-by-step procedure:

- **Cooling:** Cool the reaction mixture to 0 °C in an ice-water bath.
- **Initial Slow Quench:** Under a continuous inert gas flow and with vigorous stirring, slowly and dropwise add a less reactive alcohol, such as isopropanol or tert-butanol.<sup>[17]</sup> This should be done via a syringe pump or a dropping funnel to ensure a controlled addition rate. Be prepared for gas evolution (hydrogen chloride and hydrogen).
- **Monitor Reaction:** Observe the reaction for any signs of exotherm or excessive gas evolution. If the reaction becomes too vigorous, stop the addition and allow the mixture to cool and subside.
- **Secondary Quench:** Once the initial vigorous reaction has ceased, a more reactive alcohol like methanol or ethanol can be slowly added, followed by the cautious addition of water.<sup>[17]</sup><sup>[18]</sup>
- **Neutralization:** After the quenching is complete, the acidic solution should be neutralized with a base, such as a saturated aqueous solution of sodium bicarbonate or a dilute solution of sodium hydroxide. Add the base slowly and cautiously, as gas (CO<sub>2</sub>) will be evolved if bicarbonate is used.
- **Final Check:** Ensure the quenching is complete by checking for any further gas evolution upon the addition of a small amount of water.



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## Waste Disposal

All waste generated from the use of **Dichlorophenylborane** must be treated as hazardous waste.

- **Liquid Waste:** Collect all quenched reaction mixtures and solvent washes into a designated, properly labeled hazardous waste container. The label should clearly indicate "Hazardous Waste," the chemical constituents (including "boron compounds"), and the associated hazards (flammable, corrosive).[\[13\]](#)
- **Solid Waste:** Any solid materials contaminated with **Dichlorophenylborane**, such as gloves, paper towels, and silica gel from chromatography, must be collected in a separate, sealed, and labeled hazardous waste container for solids.[\[13\]](#)
- **Empty Containers:** Empty **Dichlorophenylborane** containers are still hazardous. They should be triple-rinsed with a dry, inert solvent (e.g., toluene or hexane) in a fume hood. The rinsate must be collected as hazardous waste and quenched as described above.[\[19\]](#) The rinsed container should be left open in the back of the fume hood to evaporate any remaining solvent before being disposed of according to institutional guidelines.
- **Disposal Vendor:** All hazardous waste must be disposed of through a licensed environmental waste management company in accordance with local, state, and federal regulations.[\[11\]](#)

## Emergency Procedures

In the event of an emergency, prompt and correct action is crucial.

### Spills

- **Minor Spill (in a fume hood):**
  - Alert personnel in the immediate area.
  - Wearing appropriate PPE, cover the spill with a dry, inert absorbent material such as sand, vermiculite, or a commercial sorbent for flammable liquids.[\[1\]](#) Do not use combustible materials like paper towels.
  - Carefully collect the absorbed material using non-sparking tools and place it in a sealable, labeled container for hazardous waste.[\[1\]](#)
  - Decontaminate the spill area with a suitable solvent (e.g., acetone), followed by soap and water. Collect all cleaning materials as hazardous waste.

- Major Spill (outside a fume hood or a large volume):
  - Evacuate the laboratory immediately and alert others.
  - If the spill is flammable, turn off all ignition sources if it is safe to do so.
  - Close the laboratory doors and prevent entry.
  - Call emergency services and provide details of the spill (chemical name, quantity, location).[\[20\]](#)[\[21\]](#)
  - Do not attempt to clean up a major spill unless you are trained and equipped to do so.

## Fire

- **Dichlorophenylborane** is highly flammable. In case of fire, use a dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam extinguisher.[\[1\]](#)
- Do not use water, as it will react violently with **Dichlorophenylborane**.[\[5\]](#)
- If the fire is large or cannot be immediately extinguished, evacuate the area and call emergency services.

## First Aid

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[1\]](#)[\[3\]](#)[\[22\]](#) Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes.[\[3\]](#)[\[22\]](#) Seek immediate medical attention.
- Inhalation: Move the victim to fresh air.[\[1\]](#)[\[3\]](#) If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[\[1\]](#)[\[3\]](#) Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Conclusion

**Dichlorophenylborane** is a valuable reagent in chemical synthesis, but its hazardous properties demand rigorous adherence to safety protocols. This guide provides a framework for its safe handling, use, and disposal. Researchers, scientists, and drug development professionals must supplement this information with a thorough understanding of their specific experimental procedures and institutional safety policies. A proactive approach to safety, including careful planning, proper use of engineering controls and PPE, and preparedness for emergencies, is essential for mitigating the risks associated with this powerful chemical.

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